The Multifaceted Reactivity of 4'-Methoxypropiophenone: A Technical Guide for Synthetic Chemists

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Compound of Interest

Compound Name:	*2,2'-Dimethyl-4'-methoxypropiophenone*
Cat. No.:	*B7940137*

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Abstract

4'-Methoxypropiophenone, a key aromatic ketone, serves as a versatile intermediate in the synthesis of a wide array of fine chemicals, pharmaceuticals, and fragrances.[1][2][3] Its reactivity is governed by the interplay of three distinct functional regions: the electrophilic carbonyl group, the enolizable α-protons, and the activated aromatic ring. The electron-donating nature of the para-methoxy group significantly influences the reactivity of both the carbonyl function and the phenyl ring, rendering it a fascinating subject for synthetic exploration. This in-depth technical guide provides a comprehensive overview of the reactivity profile of 4'-methoxypropiophenone, offering field-proven insights and detailed experimental protocols for researchers, scientists, and drug development professionals.

Introduction: Structural Features and Electronic Effects

4'-Methoxypropiophenone is an organic compound featuring a propiophenone core substituted with a methoxy group at the para position of the phenyl ring.[1] This substitution has profound electronic consequences that dictate its chemical behavior. The methoxy group, a potent electron-donating group through resonance, enriches the electron density of the aromatic ring, particularly at the ortho and para positions. This activation facilitates electrophilic aromatic substitution reactions. Conversely, the methoxy group also influences the reactivity of the carbonyl group, albeit to a lesser extent, through its inductive and resonance effects.

Physical and Chemical Properties of 4'-Methoxypropiophenone:

Property	Value	Source
CAS Number	121-97-1	[1]
Molecular Formula	$C_{10}H_{12}O_2$	[1]
Molecular Weight	164.20 g/mol	[4]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	27-29 °C (lit.)	[4][5]
Boiling Point	273-275 °C (lit.)	[4][5]
Density	0.937 g/mL at 25 °C (lit.)	[4][5]
Solubility	Soluble in organic solvents like ethanol and ether; insoluble in water.	[1][2]

Synthesis of 4'-Methoxypropiophenone

The most prevalent and industrially significant method for the synthesis of 4'-methoxypropiophenone is the Friedel-Crafts acylation of anisole (methoxybenzene).[2]

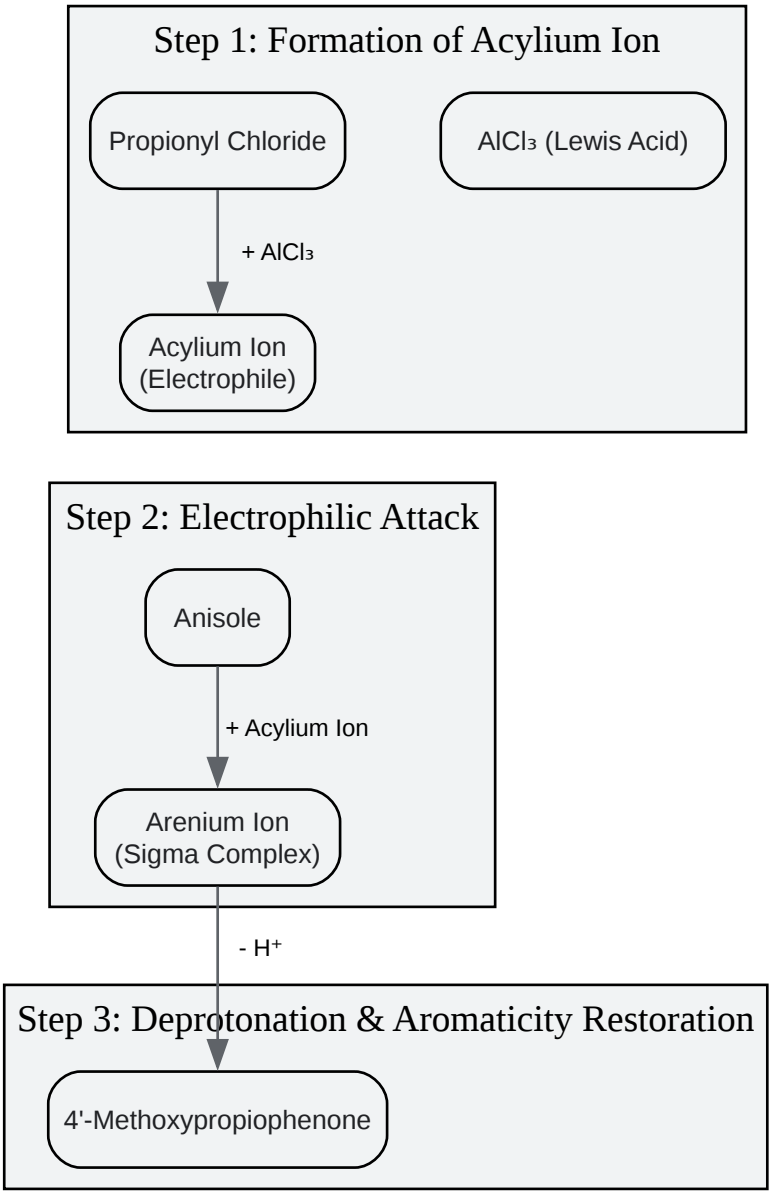
Friedel-Crafts Acylation

This electrophilic aromatic substitution reaction involves the acylation of anisole with propionyl chloride or propionic anhydride in the presence of a Lewis acid catalyst, typically aluminum

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chloride ($AlCl_3$). The methoxy group of anisole is a strong activating group and directs the incoming acyl group to the ortho and para positions. Due to steric hindrance, the para-substituted product, 4'-methoxypropiophenone, is the major isomer formed.

Reaction Workflow:



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Caption: Friedel-Crafts acylation workflow.

Experimental Protocol: Synthesis of 4'-Methoxypropiophenone

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- Materials: Anisole, propionyl chloride, anhydrous aluminum chloride ($AlCl_3$), dichloromethane (CH_2Cl_2), hydrochloric acid (HCl), water, anhydrous magnesium sulfate ($MgSO_4$).
- Procedure:
  - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend anhydrous $AlCl_3$ in dry CH_2Cl_2 under an inert atmosphere.
  - Cool the suspension in an ice bath.
  - Slowly add propionyl chloride to the stirred suspension.
  - Add a solution of anisole in dry CH_2Cl_2 dropwise to the reaction mixture.
  - After the addition is complete, allow the reaction to stir at room temperature until completion (monitored by TLC).
  - Carefully quench the reaction by pouring it onto a mixture of crushed ice and concentrated HCl.
  - Separate the organic layer, and extract the aqueous layer with CH_2Cl_2.
  - Combine the organic layers, wash with water, and dry over anhydrous $MgSO_4$.
  - Remove the solvent under reduced pressure to obtain the crude product.
  - Purify the product by vacuum distillation or recrystallization.

Reactions at the Carbonyl Group

The carbonyl group in 4'-methoxypropiophenone is a primary site for nucleophilic attack and reduction reactions.

Reduction of the Carbonyl Group

The reduction of the carbonyl group can yield either the corresponding secondary alcohol, 1-(4-methoxyphenyl)propan-1-ol, or the fully reduced alkane, 1-methoxy-4-propylbenzene.

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Catalytic hydrogenation or reduction with hydride reagents like sodium borohydride ($NaBH_4$) or lithium aluminum hydride ($LiAlH_4$) selectively reduces the ketone to a secondary alcohol.[1]

Reaction Scheme: 4'-Methoxypropiophenone + $NaBH_4$/MeOH → 1-(4-Methoxyphenyl)propan-1-ol

Experimental Protocol: Reduction with Sodium Borohydride

- Materials: 4'-Methoxypropiophenone, methanol (MeOH), sodium borohydride ($NaBH_4$), water, diethyl ether.
- Procedure:
  - Dissolve 4'-methoxypropiophenone in methanol in a round-bottom flask and cool the solution in an ice bath.
  - Slowly add sodium borohydride in small portions to the stirred solution.
  - After the addition, remove the ice bath and stir the reaction at room temperature until completion (monitored by TLC).
  - Quench the reaction by the slow addition of water.
  - Remove the methanol under reduced pressure.
  - Extract the aqueous residue with diethyl ether.
  - Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
  - Evaporate the solvent to yield 1-(4-methoxyphenyl)propan-1-ol.[6]

Complete reduction of the carbonyl group to a methylene group can be achieved under harsh conditions using either the Clemmensen or Wolff-Kishner reduction.

- Clemmensen Reduction: This method employs zinc amalgam (Zn(Hg)) in concentrated hydrochloric acid. It is suitable for substrates that are stable in strongly acidic conditions.

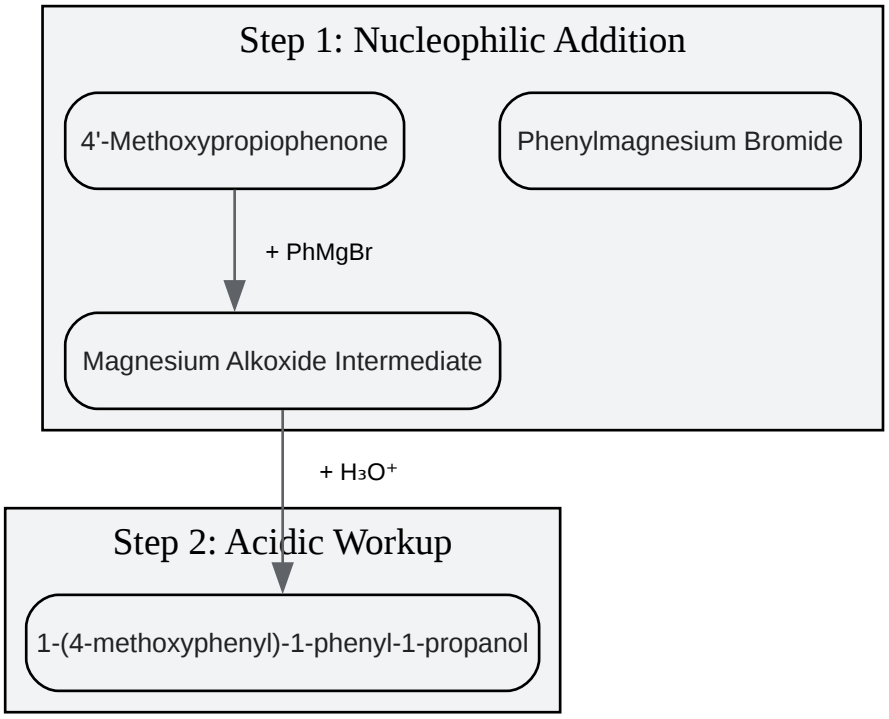
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- Wolff-Kishner Reduction: This reaction utilizes hydrazine (N_2H_4) and a strong base, such as potassium hydroxide (KOH), at high temperatures. It is ideal for substrates that are sensitive to acid.

Nucleophilic Addition: The Grignard Reaction

Grignard reagents (R-MgX) readily add to the carbonyl carbon of 4'-methoxypropiophenone to form tertiary alcohols after an acidic workup. For instance, the reaction with phenylmagnesium bromide yields 1-(4-methoxyphenyl)-1-phenyl-1-propanol.

Reaction Workflow:



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Caption: Grignard reaction workflow.

Experimental Protocol: Reaction with Phenylmagnesium Bromide

- Materials: 4'-Methoxypropiophenone, magnesium turnings, bromobenzene, anhydrous diethyl ether, hydrochloric acid (HCl).

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- Procedure:
  - Prepare the Grignard reagent by adding a solution of bromobenzene in anhydrous diethyl ether to magnesium turnings in a dry flask under an inert atmosphere.
  - Once the Grignard reagent has formed, cool the solution in an ice bath.
  - Add a solution of 4'-methoxypropiophenone in anhydrous diethyl ether dropwise to the Grignard reagent.
  - After the addition, allow the mixture to stir at room temperature.
  - Quench the reaction by carefully adding it to a mixture of ice and dilute HCl.
  - Separate the ether layer and extract the aqueous layer with ether.
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and remove the solvent.
  - Purify the resulting tertiary alcohol by recrystallization or column chromatography.

Reactions at the α-Carbon

The methylene protons adjacent to the carbonyl group (α-protons) are acidic and can be removed by a base to form an enolate, which is a key intermediate in several reactions.

α-Halogenation

Under acidic conditions, 4'-methoxypropiophenone can undergo halogenation at the α-position. The reaction proceeds through an enol intermediate.[7][8]

Mechanism of Acid-Catalyzed α-Bromination:

- Enol Formation: The ketone is in equilibrium with its enol tautomer, a process catalyzed by acid.
- Nucleophilic Attack: The electron-rich double bond of the enol attacks a molecule of bromine (Br_2).

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- Deprotonation: Loss of a proton from the carbonyl oxygen regenerates the carbonyl group and yields the α-bromoketone.

Experimental Protocol: α-Bromination in Methanol

- Materials: 4'-Methoxypropiophenone, bromine (Br_2), methanol (MeOH).
- Procedure:
  - Dissolve 4'-methoxypropiophenone in methanol.
  - Cool the solution in an ice bath.
  - Slowly add a solution of bromine in methanol dropwise with stirring.
  - Monitor the reaction by TLC. Upon completion, the color of the bromine should disappear.
  - Remove the methanol under reduced pressure.
  - Dissolve the residue in a suitable organic solvent and wash with a solution of sodium thiosulfate to remove any unreacted bromine, followed by washing with water.
  - Dry the organic layer and remove the solvent to obtain the α-brominated product.

Reactions of the Aromatic Ring

The methoxy-activated phenyl ring is susceptible to electrophilic aromatic substitution.

Nitration

Nitration of 4'-methoxypropiophenone introduces a nitro group onto the aromatic ring. The strongly activating methoxy group directs the incoming electrophile to the ortho position (C3), as the para position is already substituted.

Experimental Protocol: Nitration

- Materials: 4'-Methoxypropiophenone, concentrated nitric acid (HNO_3), concentrated sulfuric acid (H_2SO_4).

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- Procedure:
  - Prepare a nitrating mixture by carefully adding concentrated nitric acid to concentrated sulfuric acid, keeping the temperature low in an ice-salt bath.
  - Dissolve 4'-methoxypropiophenone in concentrated sulfuric acid and cool the solution.
  - Slowly add the nitrating mixture to the solution of the ketone, maintaining a low temperature.
  - After the addition, stir the reaction mixture in the ice bath for a specified time.
  - Carefully pour the reaction mixture onto crushed ice to precipitate the product.
  - Filter the solid, wash thoroughly with cold water, and recrystallize from a suitable solvent (e.g., ethanol) to obtain 4'-methoxy-3'-nitropropiophenone.

Halogenation

Direct halogenation of the aromatic ring can be achieved using a halogen (e.g., Br_2) and a Lewis acid catalyst (e.g., $FeBr_3$).[9][10][11] Similar to nitration, substitution will occur at the position ortho to the methoxy group.

Oxidation Reactions

The propiophenone moiety can undergo various oxidative transformations.

Baeyer-Villiger Oxidation

This reaction converts the ketone into an ester using a peroxyacid, such as meta-chloroperoxybenzoic acid (m-CPBA). The migratory aptitude of the groups attached to the carbonyl carbon determines the regioselectivity of the reaction. In the case of 4'-methoxypropiophenone, the 4-methoxyphenyl group has a higher migratory aptitude than the ethyl group, leading to the formation of ethyl 4-methoxybenzoate.

Reaction Scheme: 4'-Methoxypropiophenone + m-CPBA → Ethyl 4-methoxybenzoate

Haloform Reaction

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Since 4'-methoxypropiophenone is not a methyl ketone, it will not undergo the haloform reaction under typical conditions (excess halogen and base).[12][13][14][15]

Oxidation with Strong Oxidizing Agents

Strong oxidizing agents like potassium permanganate ($KMnO_4$) under acidic conditions can lead to the cleavage of the side chain, yielding 4-methoxybenzoic acid.[16]

Other Important Reactions

Willgerodt-Kindler Reaction

This reaction transforms 4'-methoxypropiophenone into a thioamide, which can then be hydrolyzed to the corresponding amide or carboxylic acid with the carboxyl group at the terminal carbon of the side chain. The reaction is typically carried out with sulfur and a secondary amine, such as morpholine.

Conclusion

4'-Methoxypropiophenone is a highly valuable and versatile building block in organic synthesis. A thorough understanding of its reactivity profile, as detailed in this guide, empowers chemists to strategically employ this compound in the design and execution of complex synthetic routes. The interplay of its functional groups, modulated by the electronic effects of the methoxy substituent, offers a rich landscape for chemical transformations, leading to the creation of a diverse range of valuable molecules.

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